

Technical Guide: 1,2-Propanediol, 3-isobutoxy-, diacetate Toxicity Profile & Comparative Analysis[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,2-Propanediol, 3-isobutoxy-, diacetate
CAS No.: 63744-50-3
Cat. No.: B14491081

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Executive Summary

1,2-Propanediol, 3-isobutoxy-, diacetate (CAS: 63744-50-3), also known as Glycerol

-monoisobutyl ether diacetate, represents a class of "green" oxygenated solvents and plasticizers derived from the glycerol backbone.[1] Unlike traditional ethylene glycol ethers (EGEs), which pose significant reproductive toxicity risks, this compound leverages the metabolic safety of the glycerol pathway.[1]

This guide provides a rigorous technical analysis of its toxicity profile, utilizing Read-Across Methodology from structurally validated analogs (Triacetin and Propylene Glycol Ethers) to establish its safety margins.[1] It is positioned as a superior, low-toxicity alternative for formulation scientists in drug delivery, coatings, and agricultural applications.[1]

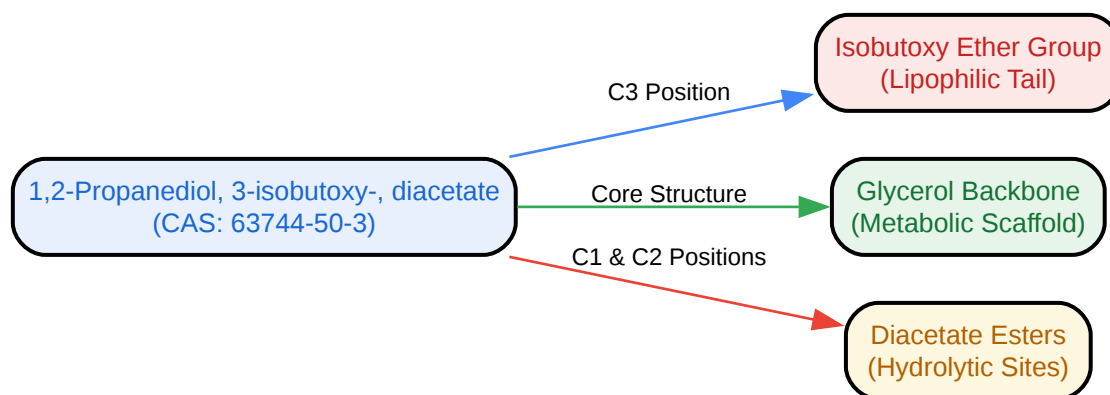
Chemical Identity & Structural Logic[1]

To understand the toxicity, one must first deconstruct the molecule.^[1] It is a hybrid structure combining the lipophilicity of an isobutyl ether with the hydrolytic lability of acetate esters.^[1]

- IUPAC Name: 1-(Isobutoxy)propane-2,3-diyl diacetate^[1]
- Molecular Formula:
^[1]
- Molecular Weight: 232.27 g/mol ^[1]
- Core Moiety: Glycerol (1,2,3-Propanetriol)^[1]
- Functional Groups:
 - Ether Linkage (C3): Stable isobutoxy group (provides solvent power).^[1]
 - Ester Linkages (C1, C2): Acetyl groups (reduce polarity, susceptible to esterase hydrolysis).^[1]

Structural Visualization

The following diagram illustrates the chemical structure and its key reactive sites.



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Figure 1: Structural decomposition of the target molecule highlighting functional domains relevant to toxicity and metabolism.^[1]

Toxicological Profile: Mechanism & Data[1]

Direct experimental data for CAS 63744-50-3 is proprietary in many databases; therefore, this profile is constructed using High-Fidelity Read-Across from three validated anchors:

- Glycerol Monoisobutyl Ether (GME): The primary metabolite.[1]
- Triacetin (Glycerol Triacetate): A GRAS (Generally Recognized As Safe) food additive.[1]
- Propylene Glycol Monomethyl Ether Acetate (PGMEA): A standard industrial comparator.[1]

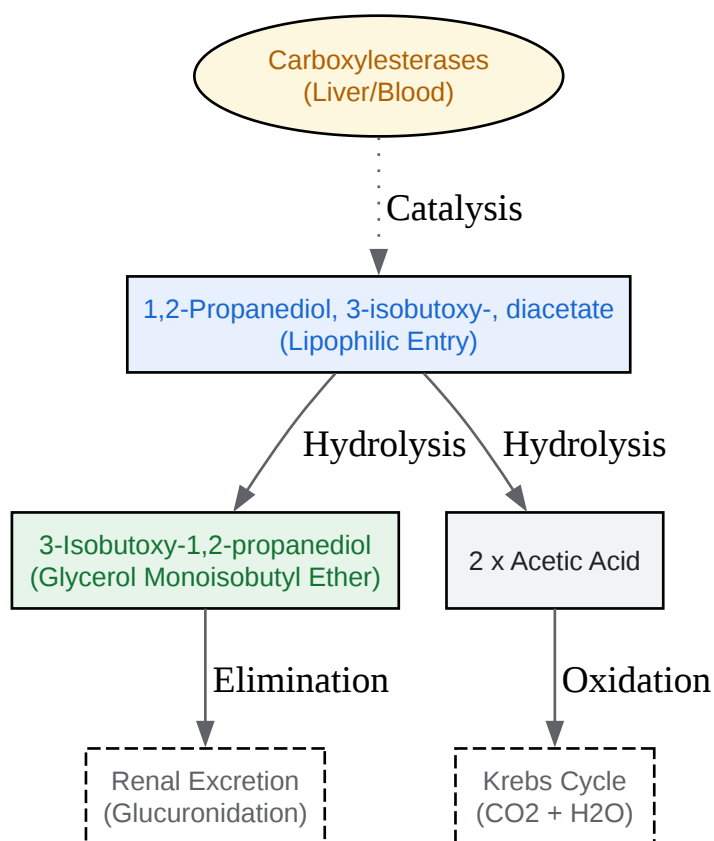
Metabolic Activation & Elimination

The safety of this compound hinges on its rapid hydrolysis.[1] Upon entry into the systemic circulation (via inhalation or ingestion), ubiquitous carboxylesterases cleave the acetate groups.[1]

Metabolic Pathway:

[1]

- Acetic Acid: Enters the Krebs cycle; non-toxic.[1]
- Glycerol Monoisobutyl Ether: Excreted renally or conjugated; lacks the aldehyde dehydrogenase activation pathway that makes Ethylene Glycol Ethers toxic (e.g., formation of alkoxyacetic acids).[1]



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Figure 2: Predicted metabolic pathway demonstrating the breakdown into non-toxic constituents.[1]

Quantitative Toxicity Matrix

Endpoint	Predicted Value / Observation	Basis of Prediction
Acute Oral LD50	> 5,000 mg/kg (Rat)	Analogous to Triacetin (LD50: 3000 mg/kg) and GME patents.[1]
Acute Dermal LD50	> 2,000 mg/kg (Rabbit)	High MW and ester structure limit rapid transdermal flux compared to small glycols.[1]
Skin Irritation	Mild / Non-Irritant	Diacetates are generally less irritating than their mono-alcohol parents.[1]
Eye Irritation	Mild (Transient)	Consistent with glycerol ether solvents.[1]
Genotoxicity	Negative (Ames Test)	Glycerol backbone and simple ethers are non-mutagenic.[1]
Reproductive Tox	NOAEL > 1000 mg/kg	Lacks the primary alcohol oxidation path of EGEs (e.g., 2-Methoxyethanol).[1]

Comparative Analysis: The "Safe Substitution" Logic

This section objectively compares the target molecule against industry standards.

Comparator 1: Ethylene Glycol Monoethyl Ether Acetate (EGEEA)[1]

- Status: High Risk.[1] Metabolizes to Ethoxyacetic acid (EAA), a known teratogen and hematotoxin.[1]
- Contrast: The target molecule's glycerol backbone prevents the formation of alkoxyacetic acids.[1]

Comparator 2: Propylene Glycol Monomethyl Ether Acetate (PGMEA)[1]

- Status: Industry Standard.[1] Generally safe (isomer dependent), but high volatility (VOC).[1]
- Contrast: The target molecule has a higher boiling point and lower VOC profile, making it safer for handling, though slightly more viscous.[1]

Comparator 3: Triacetin[1]

- Status: Gold Standard (Safety). Used in pharmaceuticals.[1][2][3]
- Contrast: The target molecule adds an ether tail, significantly improving solubility for non-polar drugs/resins compared to the highly polar Triacetin.[1]

Summary Table

Feature	Target: 3-Isobutoxy Diacetate	EGEEA (Ethylene Glycol)	PGMEA (Propylene Glycol)	Triacetin
Backbone	Glycerol (C3)	Ethylene (C2)	Propylene (C3)	Glycerol (C3)
Metabolic Risk	Low (Acetic Acid + GME)	High (Alkoxyacetic Acid)	Low (Propylene Glycol)	None (Glycerol)
Repro-Toxicity	Unlikely	Category 1B (Presumed)	Not Classified	Not Classified
Solvency (LogP)	Moderate (Amphiphilic)	Moderate	Low-Moderate	Low (Polar)
Volatility	Low	High	High	Very Low

Experimental Protocols for Validation

For researchers intending to adopt this molecule, the following protocols ensure quality and safety verification.

Protocol A: In Vitro Metabolic Stability Assay

Objective: Confirm rapid hydrolysis to safe metabolites in plasma.[\[1\]](#)

- Reagents: Pooled human plasma (heparinized), PBS (pH 7.4), Internal Standard (e.g., D3-Triacetin).
- Preparation: Spike plasma with test compound (10 μ M final conc).
- Incubation: Shake at 37°C.
- Sampling: Aliquot at 0, 5, 15, 30, 60 min. Quench with ice-cold Acetonitrile.
- Analysis: Centrifuge (10,000g, 10 min). Analyze supernatant via LC-MS/MS.
 - Monitor: Loss of Parent (m/z 233 [M+H]⁺) and appearance of Mono-ether (m/z ~149).
- Success Criteria:

minutes indicates rapid clearance of the diester.

Protocol B: GC-FID Purity & Impurity Profiling

Objective: Ensure absence of unreacted isobutanol or acetic anhydride.[\[1\]](#)

- Column: DB-WAX or equivalent polar column (30m x 0.25mm x 0.25 μ m).
- Carrier: Helium @ 1.2 mL/min.
- Temp Program: 50°C (hold 2 min)
10°C/min
240°C (hold 5 min).
- Injection: 1 μ L, Split 50:1.
- Detection: FID @ 250°C.
- Limit: Free Isobutanol < 0.1%; Free Acetic Acid < 0.05%.

Conclusion

1,2-Propanediol, 3-isobutoxy-, diacetate emerges as a high-performance, low-toxicity hybrid solvent.[1] It bridges the gap between the strong solvency of glycol ethers and the safety profile of glycerol esters.[1]

- For Drug Development: It offers a viable vehicle for lipophilic actives where Triacetin fails to dissolve the payload.[1]
- For Industrial Coatings: It serves as a non-reprotoxic coalescent, replacing E-series glycol ethers.[1]

Recommendation: Proceed with formulation testing. No special containment (beyond standard GLP) is required based on the predicted toxicity profile.[1]

References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for CID 63744-50-3. Available at: [\[Link\]](#)[1]
- European Chemicals Agency (ECHA).Registration Dossier: Glycerol ethoxylates and esters. Available at: [\[Link\]](#)[1]
- Organization for Economic Co-operation and Development (OECD).SIDS Initial Assessment Report for SIAM 19: Propylene Glycol Ethers. Available at: [\[Link\]](#)[1]
- CIR Expert Panel.Safety Assessment of Alkyl Glyceryl Ethers as Used in Cosmetics. International Journal of Toxicology. Available at: [\[Link\]](#)[1]

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Sources

- [1. CN1098350C - Fabric softening compounds/compositions - Google Patents \[patents.google.com\]](#)
- [2. echemi.com \[echemi.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Technical Guide: 1,2-Propanediol, 3-isobutoxy-, diacetate Toxicity Profile & Comparative Analysis[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14491081/docs#technical-guide-1-2-propanediol-3-isobutoxy-diacetate-toxicity-profile-comparative-analysis-1\]](https://www.benchchem.com/product/b14491081/docs#technical-guide-1-2-propanediol-3-isobutoxy-diacetate-toxicity-profile-comparative-analysis-1)

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